

side-by-side comparison of TBK1 functional assays

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Compound of Interest

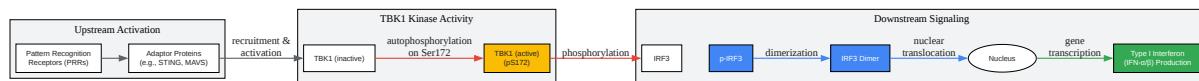
Compound Name: **TBK1**

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TBK1 Signaling Pathway

TBK1 is a key node in several signaling cascades. A primary function of TBK1 is the phosphorylation of Interferon Regulatory Factor 3 (IRF3), which leads to its dimerization, nuclear translocation, and the subsequent induction of type I interferons.[1][5][6] This signaling pathway is central to the antiviral response.



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